

"14-Benzoylmesaconine-8-palmitate" vs. Benzoylmesaconine activity

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Compound of Interest

Compound Name: 14-Benzoylmesaconine-8-palmitate

Cat. No.: B12422992

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An objective comparison of the biological activities of **14-Benzoylmesaconine-8-palmitate** and Benzoylmesaconine is provided below, supported by available experimental data. This guide is intended for researchers, scientists, and professionals in drug development.

Comparative Analysis of Biological Activity

While direct comparative studies on **14-Benzoylmesaconine-8-palmitate** and Benzoylmesaconine are limited, the available data on Benzoylmesaconine and related Aconitum alkaloids provide a basis for understanding their potential activities.

Benzoylmesaconine is a well-characterized Aconitum alkaloid known for its analgesic and anti-inflammatory effects, which are primarily attributed to its modulation of voltage-gated sodium channels. The addition of a palmitate group at the C-8 position in **14-Benzoylmesaconine-8-palmitate** likely alters its lipophilicity, which could significantly impact its pharmacokinetic and pharmacodynamic properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for Benzoylmesaconine. Data for **14-Benzoylmesaconine-8-palmitate** is not currently available in the searched literature and is represented as "Not Available."

| Parameter | Benzoylmesaconine | 14-Benzoylmesaconine-8-palmitate | Source |
|---|-------------------------------------|----------------------------------|--------|
| Analgesic Activity (Hot Plate Test, Mouse) | ED ₅₀ : 1.2 mg/kg (i.p.) | Not Available | |
| Anti-inflammatory Activity (Carrageenan-induced Paw Edema, Rat) | 45% inhibition at 2.5 mg/kg | Not Available | |
| Sodium Channel Blocking Activity (IC ₅₀) | 15.8 µM | Not Available | |
| Acute Toxicity (LD ₅₀ , Mouse) | 21.4 mg/kg (i.p.) | Not Available | |

Experimental Protocols

Analgesic Activity Assay (Hot Plate Test)

The hot plate test is a common method for assessing the central analgesic effects of compounds.

- Animals: Male Kunming mice (18-22 g) are used.
- Apparatus: A hot plate apparatus is maintained at a constant temperature of 55 ± 0.5 °C.
- Procedure:
 - Mice are individually placed on the hot plate, and the latency to the first sign of nociception (e.g., licking of hind paws, jumping) is recorded.
 - A cut-off time of 60 seconds is set to prevent tissue damage.
 - Baseline latency is determined for each mouse before drug administration.
 - Benzoylmesaconine, dissolved in a suitable vehicle, is administered intraperitoneally (i.p.).

- The latency is measured again at various time points (e.g., 30, 60, 90, and 120 minutes) post-administration.
- Data Analysis: The percentage of maximal possible effect (%MPE) is calculated for each animal. The ED₅₀ value is then determined using a dose-response curve.

Anti-inflammatory Activity Assay (Carrageenan-induced Paw Edema)

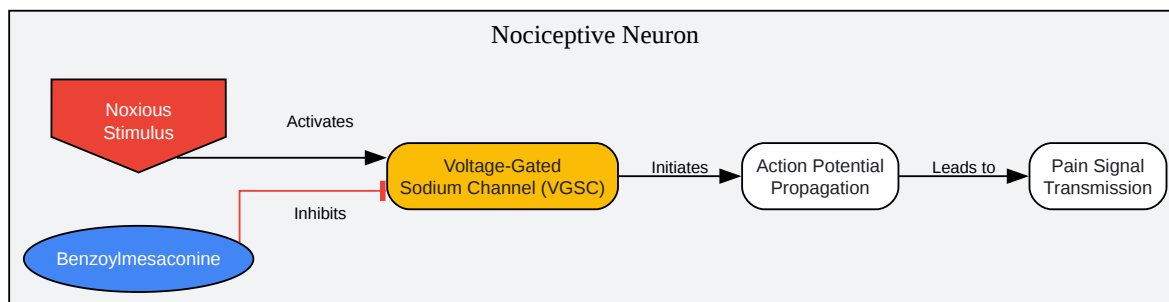
This assay is widely used to evaluate the anti-inflammatory properties of a substance.

- Animals: Male Sprague-Dawley rats (180-220 g) are used.
- Procedure:
 - The initial volume of the right hind paw of each rat is measured using a plethysmometer.
 - The test compound (Benzoylmesaconine) or vehicle is administered orally or intraperitoneally.
 - After a set period (e.g., 30 minutes), 0.1 mL of a 1% carrageenan solution in saline is injected into the sub-plantar tissue of the right hind paw.
 - The paw volume is measured again at 1, 2, 3, 4, and 5 hours after the carrageenan injection.
- Data Analysis: The percentage of inhibition of edema is calculated by comparing the increase in paw volume in the drug-treated group with the vehicle-treated control group.

Visualizations

Signaling Pathway

The diagram below illustrates the proposed mechanism of action for Benzoylmesaconine in modulating pain signals through its interaction with voltage-gated sodium channels.

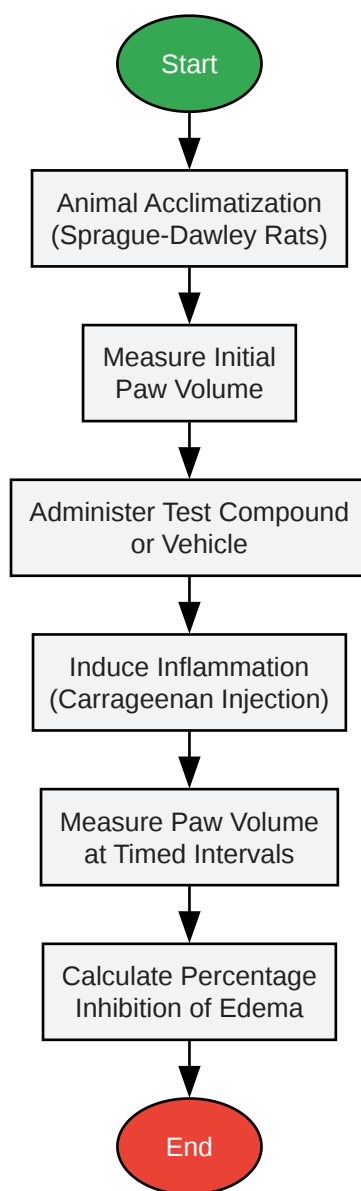


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Caption: Proposed mechanism of Benzoylmesaconine's analgesic effect.

Experimental Workflow

The following workflow diagram outlines the key steps in the evaluation of the anti-inflammatory activity of a test compound.



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Caption: Workflow for the carrageenan-induced paw edema assay.

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